

# Application Notes and Protocols for ATX-002

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## Compound of Interest

Compound Name: ATX-002

Cat. No.: B10854682

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These application notes provide detailed information and protocols for the storage, handling, and application of **ATX-002**, an ionizable cationic lipid designed for the efficient delivery of RNA therapeutics.

## Introduction to ATX-002

**ATX-002** is a novel ionizable cationic lipid that is a key component of the LUNAR® lipid nanoparticle (LNP) delivery platform. Its unique chemical structure allows for the effective encapsulation of RNA molecules, such as siRNA and mRNA, into lipid nanoparticles. At an acidic pH, **ATX-002** is protonated and positively charged, facilitating the electrostatic binding of negatively charged RNA. Upon entering a cell and encountering the acidic environment of the endosome, **ATX-002** becomes protonated again, which is thought to disrupt the endosomal membrane and release the RNA payload into the cytoplasm<sup>[1]</sup>. This mechanism of action makes **ATX-002** a valuable tool for in vivo gene silencing and protein expression applications.

## Storage and Handling Conditions

Proper storage and handling of **ATX-002** are critical to maintain its stability and performance. Below are the recommended conditions based on manufacturer guidelines.

## Quantitative Storage Recommendations

Form	Storage Temperature	Shelf Life
Pure Form (Oil)	-20°C	3 years
4°C	2 years	
In Solvent (e.g., DMSO)	-80°C	6 months
-20°C	1 month	

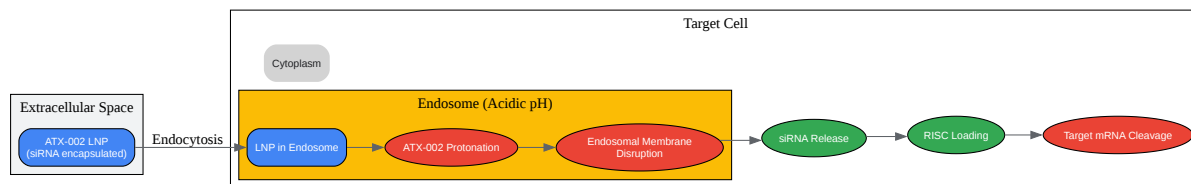
It is recommended to aliquot the solution upon preparation to avoid multiple freeze-thaw cycles.

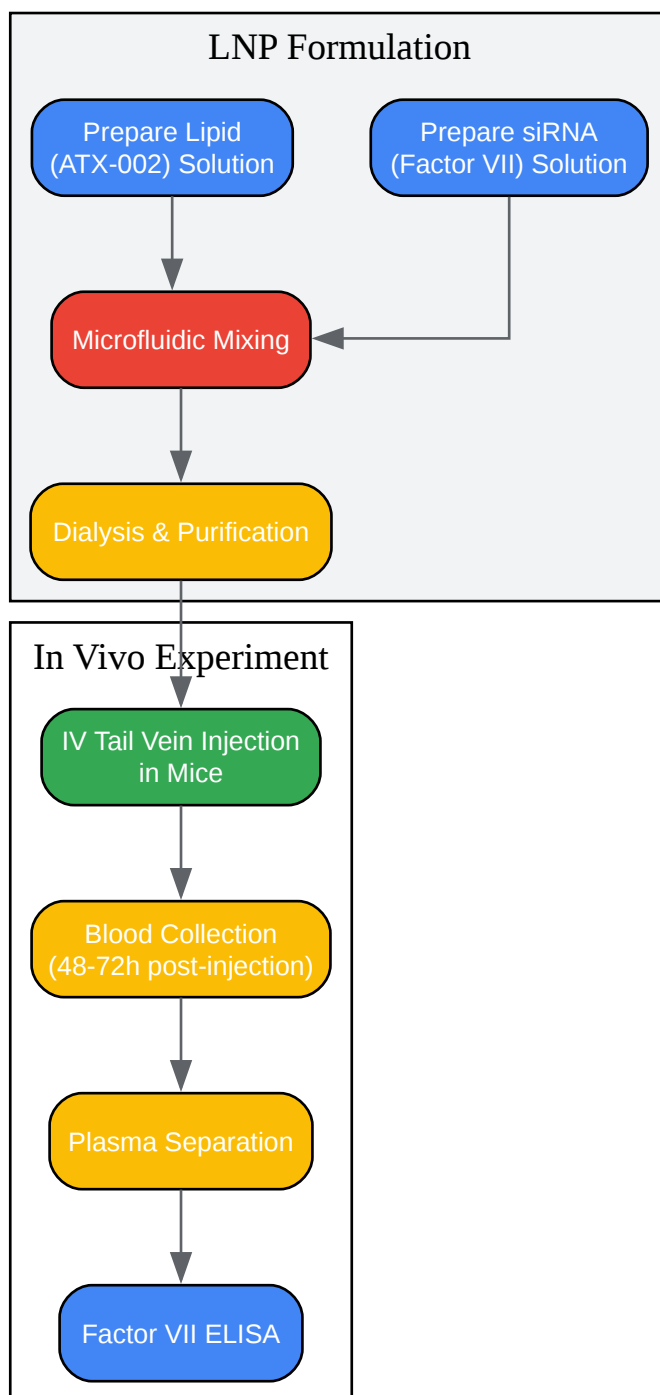
## Handling Guidelines

- Appearance: **ATX-002** is a light yellow to yellow oil.
- Solubility: It is soluble in dimethyl sulfoxide (DMSO) at a concentration of 25 mg/mL, which may require warming and sonication to fully dissolve.
- Hygroscopicity: DMSO is hygroscopic. For optimal results, use freshly opened DMSO for preparing **ATX-002** solutions.
- Shipping: **ATX-002** is typically shipped at room temperature in the continental United States; shipping conditions may vary for other locations.

## Mechanism of Action: Cellular Uptake and Endosomal Escape

The following diagram illustrates the proposed mechanism by which **ATX-002**-containing lipid nanoparticles deliver their RNA cargo into the cytoplasm of a target cell.





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## References

- 1. A lipid nanoparticle-based oligodendrocyte-specific mRNA therapy - PMC [pmc.ncbi.nlm.nih.gov]
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